AR-M 1000390 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: AR-M 1000390 hydrochloride

Cat. No.: B584749

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Technical Support Center: AR-M 1000390 Hydrochloride

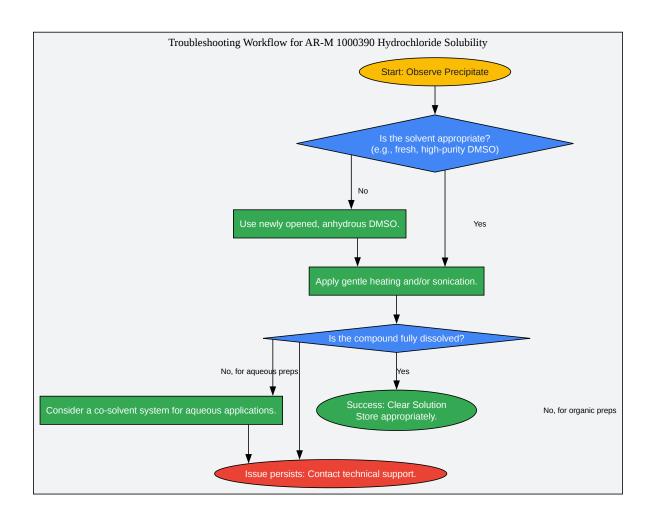
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **AR-M 1000390 hydrochloride**.

Troubleshooting Guide: Solubility Issues

Issue: Precipitate forming during dissolution or storage.

This is a common issue that can often be resolved with the following steps. The workflow below outlines a systematic approach to addressing precipitation.





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Caption: Troubleshooting workflow for AR-M 1000390 hydrochloride solubility issues.



Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for AR-M 1000390 hydrochloride?

A1: **AR-M 1000390 hydrochloride** is soluble in organic solvents such as DMSO and in water. For in vitro studies, DMSO is commonly used. For in vivo applications, co-solvent systems are often necessary to achieve the desired concentration and stability in aqueous solutions.

Q2: I'm seeing a precipitate in my DMSO stock solution. What should I do?

A2: Precipitation in DMSO can occur, especially if the DMSO has absorbed moisture. It is highly recommended to use newly opened, anhydrous DMSO for preparing stock solutions.[1] If a precipitate is observed, gentle heating and/or sonication can be used to aid dissolution.[1] [2]

Q3: How can I prepare AR-M 1000390 hydrochloride for in vivo animal studies?

A3: Direct dissolution in saline may not be suitable for higher concentrations. Co-solvent systems are recommended. Several protocols have been shown to yield a clear solution at ≥ 2.5 mg/mL.[1] See the experimental protocols section for detailed methods.

Q4: What is the stability of **AR-M 1000390 hydrochloride** in solution?

A4: Stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1] It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.

Q5: My aqueous solution of **AR-M 1000390 hydrochloride** is not clear. What can I do?

A5: When preparing aqueous solutions, the use of sonication is recommended to aid dissolution.[2] If the desired concentration cannot be achieved in water alone, a co-solvent system is the recommended approach. For aqueous stock solutions, it is also advised to filter and sterilize the solution using a 0.22 µm filter before use.[1]

Quantitative Solubility Data



Solvent System	Concentration	Observations
DMSO	≥ 150 mg/mL (389.67 mM)	Hygroscopic DMSO can impact solubility; use newly opened solvent.[1]
DMSO	38.49 mg/mL (99.99 mM)	Sonication is recommended.[2]
Water	50 mg/mL (129.89 mM)	Ultrasonic assistance is needed.[1]
Water	38.49 mg/mL (99.99 mM)	Sonication is recommended.[2]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.49 mM)	Clear solution.[1]
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL (6.49 mM)	Clear solution.[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.49 mM)	Clear solution.[1]

^{*}Note: "≥" indicates that the compound is soluble at this concentration, but the saturation point was not determined.[1]

Experimental Protocols

Protocol 1: Preparation of a 2.5 mg/mL Solution for In Vivo Use (PEG300/Tween-80 Method)

This protocol is designed to produce a 1 mL working solution.

- Prepare a 25 mg/mL stock solution in DMSO.
- To 400 μ L of PEG300, add 100 μ L of the DMSO stock solution. Mix thoroughly until the solution is uniform.
- Add 50 μL of Tween-80 to the mixture. Mix again until the solution is clear.
- Add 450 μ L of saline to bring the final volume to 1 mL. Mix to ensure homogeneity. The final concentration will be \geq 2.5 mg/mL.[1]



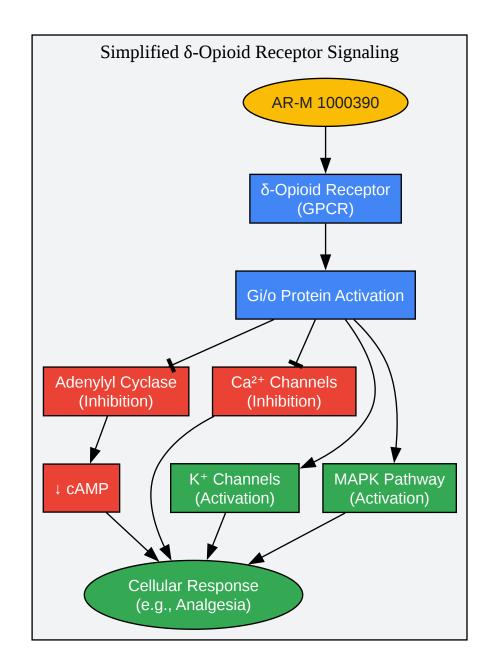
Protocol 2: Preparation of a 2.5 mg/mL Solution for In Vivo Use (SBE-β-CD Method)

- Prepare a 25 mg/mL stock solution in DMSO.
- Prepare a 20% SBE-β-CD solution in saline.
- To 900 μ L of the 20% SBE- β -CD solution, add 100 μ L of the DMSO stock solution. Mix thoroughly. This will yield a clear solution of \geq 2.5 mg/mL.[1]

Signaling Pathway

AR-M 1000390 hydrochloride is a potent and selective δ -opioid receptor agonist.[1] Opioid receptors are G-protein coupled receptors (GPCRs). The diagram below illustrates a simplified, canonical signaling pathway initiated by the activation of a δ -opioid receptor.





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Caption: Canonical signaling pathway for a δ -opioid receptor agonist like AR-M 1000390.

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